

Application Notes and Protocols for 1,3-Di-p-tolylthiourea in Organocatalysis

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Compound of Interest

Compound Name: 1,3-Di-p-tolylthiourea

Cat. No.: B188915

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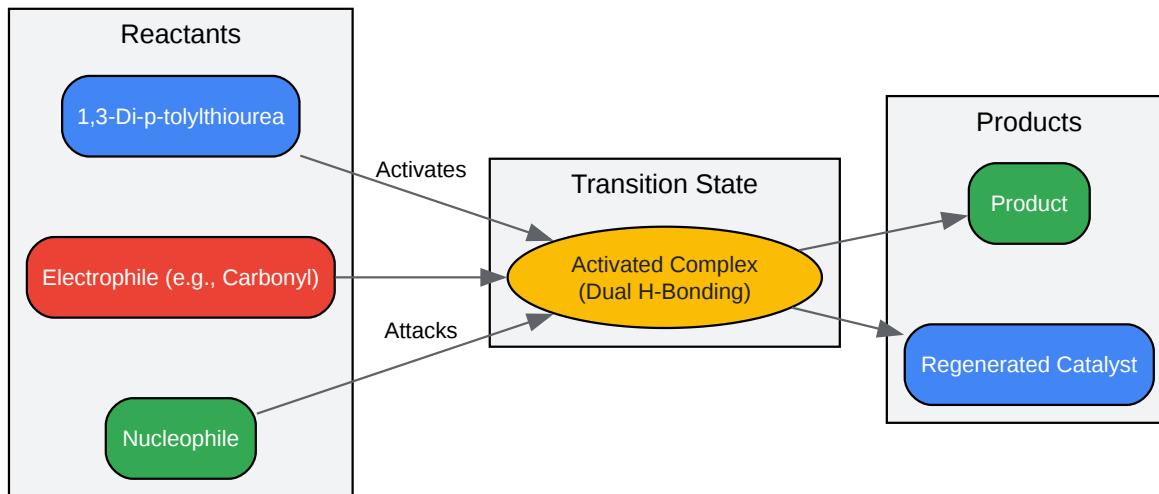
These application notes provide a comprehensive overview of the use of **1,3-di-p-tolylthiourea** as a hydrogen-bond donor organocatalyst. This document outlines the fundamental principles of its catalytic activity, presents exemplary protocols for key organic transformations, and includes detailed visualizations to facilitate understanding and implementation in the laboratory.

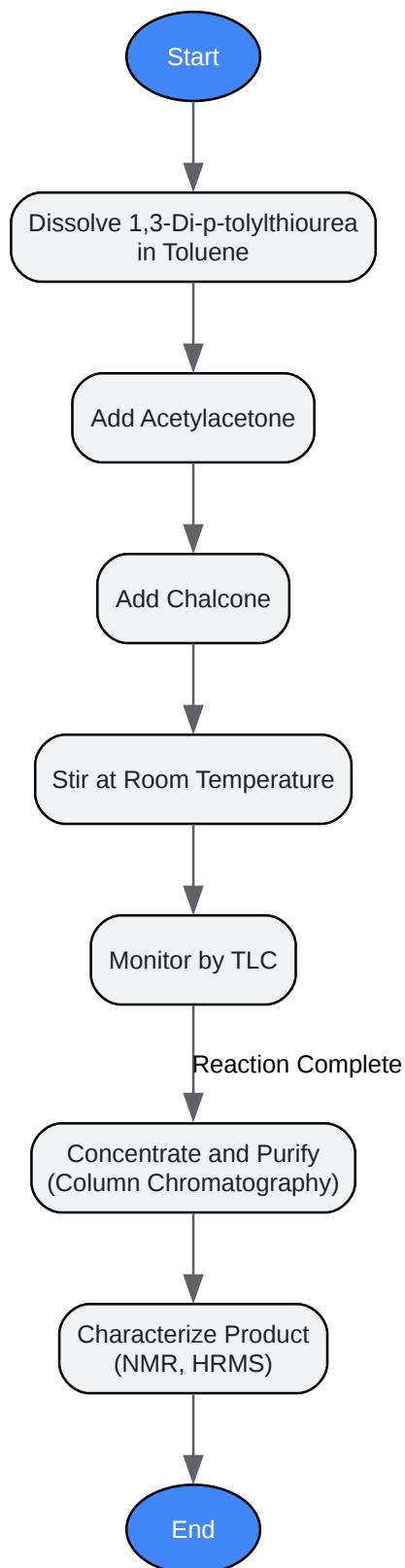
Introduction to 1,3-Di-p-tolylthiourea in Organocatalysis

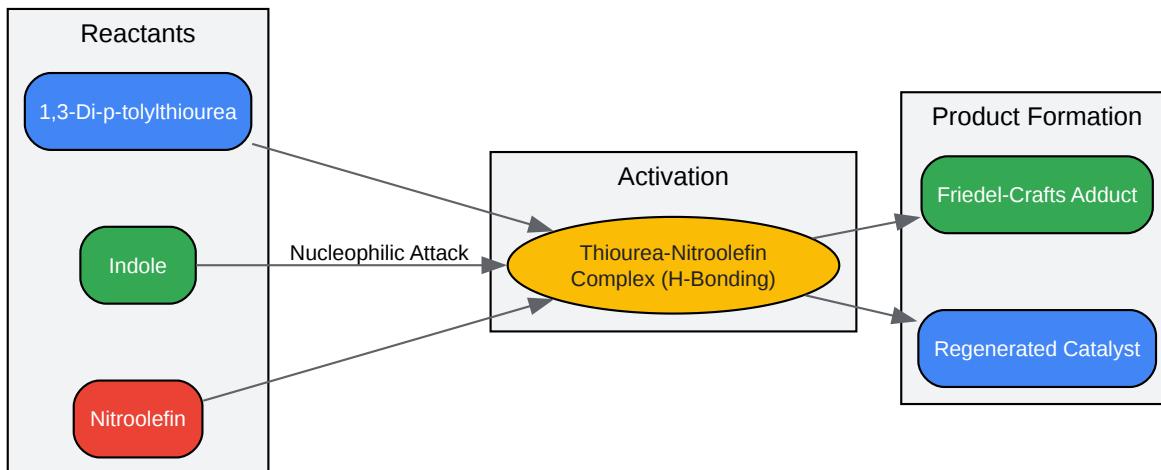
1,3-Di-p-tolylthiourea is a symmetrical aromatic thiourea that serves as an effective hydrogen-bond donor catalyst in a variety of organocatalytic reactions. The core principle of its catalytic activity lies in the ability of the two N-H protons of the thiourea moiety to form dual hydrogen bonds with electrophilic substrates. This interaction lowers the energy of the transition state, thereby accelerating the reaction rate. While **1,3-di-p-tolylthiourea** is an achiral catalyst and therefore does not induce enantioselectivity in asymmetric reactions, it is a valuable tool for studying reaction mechanisms, optimizing reaction conditions, and as a benchmark for the development of more complex chiral thiourea catalysts. Its affordability, stability, and ease of handling make it an attractive catalyst for various synthetic applications.

Mechanism of Action: Hydrogen-Bonding Catalysis

The primary mode of action for **1,3-di-p-tolylthiourea** involves the activation of electrophiles through non-covalent interactions. The two N-H groups of the thiourea act in concert to bind to electron-rich atoms (such as oxygen or nitrogen) of the substrate, enhancing its electrophilicity and rendering it more susceptible to nucleophilic attack.







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